

6-Chloro-4-phenylquinazoline: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 6-Chloro-4-phenylquinazoline

CAS No.: 4015-28-5

Cat. No.: B031862

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This guide provides an in-depth technical overview of **6-Chloro-4-phenylquinazoline**, a key heterocyclic scaffold in medicinal chemistry. We will explore its fundamental physicochemical properties, detailed synthetic routes, spectroscopic characterization, and its significant role as a versatile intermediate in the development of targeted therapeutic agents. This document is intended for researchers, chemists, and drug development professionals seeking a comprehensive understanding of this important molecule.

Core Molecular Profile

6-Chloro-4-phenylquinazoline is a solid, aromatic heterocyclic compound recognized as a "privileged scaffold" in medicinal chemistry due to its prevalence in a wide range of biologically active molecules.^[1] Its structure, featuring a chlorinated benzofused pyrimidine ring with a phenyl substituent at position 4, provides a versatile platform for synthetic modification.

Physicochemical and Structural Data

A precise understanding of the molecule's properties is foundational for its application in research and synthesis. The key quantitative data for **6-Chloro-4-phenylquinazoline** are summarized below.

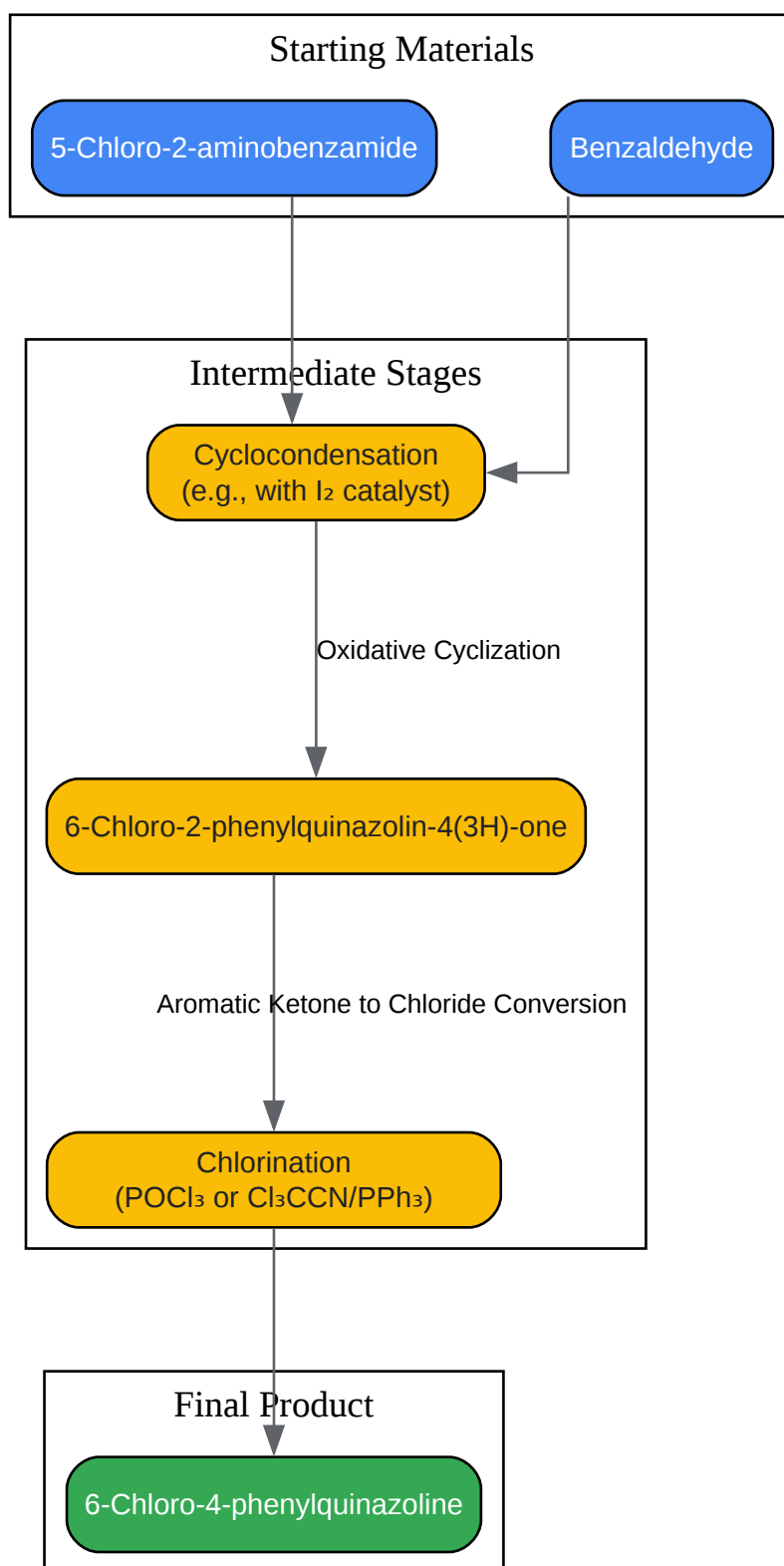
Property	Value	Source
Molecular Formula	C ₁₄ H ₉ ClN ₂	PubChem CID 609679[2]
Molecular Weight	240.69 g/mol	PubChem CID 609679[2]
IUPAC Name	6-chloro-4-phenylquinazoline	PubChem CID 609679[2]
CAS Number	4015-28-5	PubChem CID 609679
Canonical SMILES	<chem>C1=CC=C(C=C1)C2=NC=NC3=C2C=C(C=C3)Cl</chem>	PubChem CID 609679[2]
InChI Key	PDVBMNDBLYNSIS-UHFFFAOYSA-N	PubChem CID 609679[2]
Exact Mass	240.0454260 Da	PubChem CID 609679[2]
XLogP3	3.3	PubChem CID 609679[2]
Physical Form	White to Yellow Solid	Sigma-Aldrich

Synthesis and Mechanism

The synthesis of the **6-chloro-4-phenylquinazoline** core is typically achieved through a multi-step process that leverages classic heterocyclic chemistry principles. The most common strategies involve the construction of the quinazolinone ring followed by a crucial chlorination step.

Synthetic Pathway Overview

A widely adopted synthetic route begins with a substituted anthranilamide (2-aminobenzamide) which undergoes cyclocondensation with benzaldehyde. The resulting dihydroquinazolinone is then oxidized to the more stable quinazolin-4(3H)-one. The critical step for generating the reactive intermediate is the subsequent chlorination of the 4-oxo position.



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Caption: General synthetic workflow for **6-Chloro-4-phenylquinazoline**.

Detailed Experimental Protocol: Synthesis of 4-Chloro-Substituted Quinazolines

This protocol is a representative example adapted from established literature for the synthesis of halo-substituted 4-chloroquinazolines, which serves as a robust template for the title compound.^{[3][4]}

Step 1: Synthesis of 2-Phenylquinazolin-4(3H)-one Intermediate

- To a solution of 2-aminobenzamide (1.0 eq) in ethanol, add benzaldehyde (1.0 eq).
- Add iodine (catalytic amount) to the mixture.
- Stir the reaction at room temperature for approximately 5 hours, monitoring by TLC until the starting materials are consumed.
- The intermediate, 2-phenylquinazolin-4(3H)-one, typically precipitates from the solution and can be isolated by filtration.

Step 2: Chlorination to Yield 4-Chloro-2-phenylquinazoline

- Suspend the dried 2-phenylquinazolin-4(3H)-one intermediate (1.0 eq) in phosphorus oxychloride (POCl_3 , excess).
- Heat the mixture under reflux (approximately 90-110 °C) for 5 hours. The reaction should be performed in a well-ventilated fume hood with appropriate acid scrubbing.
- After cooling to room temperature, carefully pour the reaction mixture onto crushed ice to quench the excess POCl_3 .
- Neutralize the acidic solution with a suitable base (e.g., aqueous sodium bicarbonate or ammonium hydroxide) until the product precipitates.
- Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum.
- Purify the crude product by column chromatography (silica gel, using a hexane/ethyl acetate gradient) to yield the pure 4-chloro-2-phenylquinazoline.

Trustworthiness Note: The chlorination step is highly exothermic and liberates HCl gas. It must be conducted with extreme caution, proper personal protective equipment (PPE), and in a chemical fume hood. The purity of the final product should be validated by NMR and Mass Spectrometry to ensure complete conversion and removal of residual POCl₃.

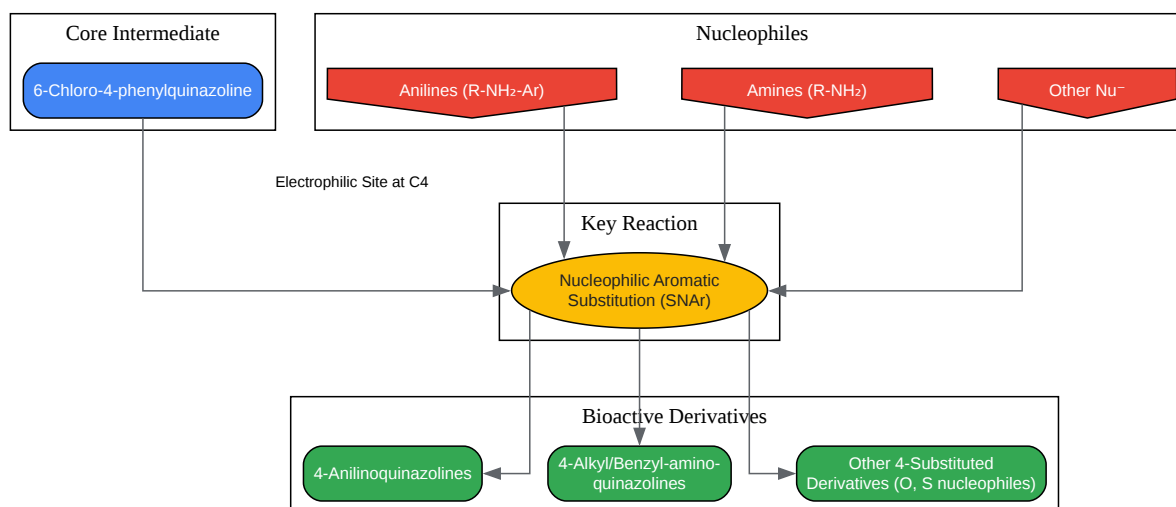
Spectroscopic Characterization

Structural elucidation and purity assessment rely on standard spectroscopic techniques.

- ¹H NMR: The proton NMR spectrum is expected to show a complex multiplet pattern in the aromatic region (approx. 7.4-8.6 ppm). Key signals would include the isolated singlet for the proton at C2 of the quinazoline ring and distinct signals for the protons on both the phenyl and the chlorinated benzene rings.
- ¹³C NMR: The carbon spectrum will display signals corresponding to the 14 carbon atoms. The carbons attached to nitrogen (e.g., C2 and C4) will appear significantly downfield.
- Mass Spectrometry (MS): Electron Impact (EI) mass spectrometry typically shows a prominent molecular ion peak (M⁺) at m/z 240. The isotopic pattern of this peak, showing a characteristic (M+2)⁺ peak approximately one-third the intensity of the M⁺ peak, is definitive evidence for the presence of a single chlorine atom.^[5]

Chemical Reactivity and Applications in Drug Discovery

The true value of **6-Chloro-4-phenylquinazoline** in medicinal chemistry lies in its reactivity, specifically at the C4 position. The chlorine atom is an excellent leaving group, making the C4 carbon highly susceptible to nucleophilic aromatic substitution (S_NAr).



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Caption: Reactivity of the C4 position in **6-Chloro-4-phenylquinazoline**.

This reactivity is extensively exploited to synthesize libraries of 4-substituted quinazoline derivatives.

Synthesis of 4-Anilinoquinazolines as Kinase Inhibitors

A primary application is the reaction with various substituted anilines to produce 4-anilinoquinazolines. This class of compounds is renowned for its ability to inhibit receptor tyrosine kinases (RTKs) like the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR).^[3] Many clinically approved cancer therapeutics, such as Gefitinib and Erlotinib, are based on this core structure. The 6-chloro substituent can play a crucial role in modulating the electronic properties and binding affinity of the final molecule.

Development of Novel Antitumor Agents

Research has demonstrated that derivatives of 6-chloro-quinazoline can exhibit potent antitumor activities through various mechanisms. Studies have shown that certain derivatives can induce apoptosis (programmed cell death) in human cancer cell lines.[6] The quinazoline scaffold has been implicated in targeting other critical cellular pathways, including the NF-κB signaling pathway and DNA intercalation.[7] This makes **6-Chloro-4-phenylquinazoline** a valuable starting point for developing novel anticancer agents that may overcome resistance to existing therapies.[7][8]

Conclusion

6-Chloro-4-phenylquinazoline is more than a simple chemical compound; it is a cornerstone intermediate for modern medicinal chemistry. Its well-defined synthesis, predictable reactivity at the C4 position, and the proven biological significance of its derivatives make it an indispensable tool for drug discovery. Researchers leveraging this scaffold are well-positioned to develop next-generation targeted therapies, particularly in the field of oncology. A thorough understanding of its properties and synthetic protocols, as outlined in this guide, is essential for unlocking its full potential.

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